physicochemical properties of 2-(dimethylamino)-N-hydroxyacetamide

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Compound of Interest

Compound Name:	*2-(dimethylamino)-N-hydroxyacetamide*
CAS No.:	*102827-29-2*
Cat. No.:	*B12934308*

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Physicochemical Profile of 2-(Dimethylamino)-N-hydroxyacetamide

Technical Guide for Research & Development

Executive Summary

2-(Dimethylamino)-N-hydroxyacetamide (also known as N-hydroxy-2-(dimethylamino)acetamide or dimethylglycine hydroxamic acid) is a small-molecule hydroxamic acid derivative characterized by a dual-functional pharmacophore: a basic tertiary amine and an acidic hydroxamic acid moiety.

While its N-methylated analog (N-methyl-2-dimethylaminoacetohydroxamic acid, CAS 65753-93-7) is a well-documented reagent for the selective cleavage of active esters under neutral conditions, the non-methylated parent compound serves as a critical fragment in the design of histone deacetylase (HDAC) inhibitors and metalloenzyme chelators.[1] Its physicochemical

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profile is defined by high water solubility, zwitterionic potential, and specific metal-binding affinity (Fe^{3+}, Zn^{2+}).[1]

This guide details the molecular architecture, synthesis, and stability profile of **2-(dimethylamino)-N-hydroxyacetamide** to support its application in medicinal chemistry and chemical biology.[1]

Molecular Architecture & Electronic Properties[1]

Chemical Identity

Property	Detail
IUPAC Name	2-(Dimethylamino)-N-hydroxyacetamide
Common Names	Dimethylglycine hydroxamic acid; DMGH
Molecular Formula	
Molecular Weight	118.13 g/mol
SMILES	CN(C)CC(=O)NO
CAS Registry Number	Note: Often indexed as salt forms or confused with N-methyl analog (65753-93-7).[1][2][3][4] Specific free base CAS requires verification in primary literature, often synthesized in situ.[1]

Structural Dynamics & Tautomerism

The molecule exists in equilibrium between the keto-hydroxamic acid form and the minor enol-like tautomers. However, the primary ionization behavior is governed by the protonation of the tertiary amine and the deprotonation of the hydroxamic acid group.[1]

Ionization States (pH-Dependent)

- Cationic Form (pH < 7): Protonated amine (

  ), neutral hydroxamic acid.[1]
- Zwitterionic/Neutral Form (pH ~ 8-9): Equilibrium between neutral species and zwitterion depends on the exact pKa separation.

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- Anionic Form (pH > 10): Neutral amine, deprotonated hydroxamate (

).[1]

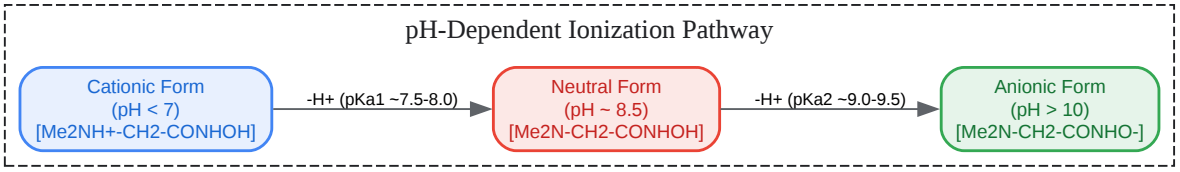

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Figure 1: Predicted ionization pathway showing the transition from cationic to anionic species.

Physicochemical Properties[1][5][6][7]

Thermodynamic & Solubility Profile

The presence of the dimethylamino group significantly enhances water solubility compared to alkyl hydroxamic acids.[1]

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Property	Value / Description	Source/Rationale
Physical State	White to off-white crystalline solid	Analogous to acetohydroxamic acid
Melting Point	85–95 °C (Decomposition likely >100°C)	Estimated based on acetohydroxamic acid (89-92°C)
Solubility (Water)	Highly Soluble (>100 mg/mL)	Hydrophilic amine + H-bond donor/acceptor
Solubility (Organic)	Soluble in MeOH, EtOH, DMSO; Poor in Hexane	Polar nature
LogP (Octanol/Water)	-1.2 to -0.5 (Estimated)	Highly hydrophilic
pKa (Amine)	7.5 – 8.2	Lowered from glycine (9.[1][5][6][7]6) due to electron-withdrawing hydroxamate
pKa (Hydroxamic)	8.9 – 9.4	Typical range for alkyl hydroxamic acids

Stability Considerations

- Hydrolysis: Like all hydroxamic acids, the C-N bond is susceptible to hydrolysis under strongly acidic or basic conditions, yielding N,N-dimethylglycine and hydroxylamine.[1]
- Lossen Rearrangement: Under specific activation (e.g., with sulfonyl chlorides), hydroxamic acids can undergo Lossen rearrangement to form isocyanates, though this is a synthetic utility rather than a storage stability issue.[1]
- Oxidation: The hydroxamic acid group can be oxidized to nitroso derivatives by strong oxidants.[1]

Synthesis Protocol

Objective: Synthesis of **2-(dimethylamino)-N-hydroxyacetamide** from Ethyl N,N-dimethylglycinate.

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Reaction Scheme

The synthesis follows a standard nucleophilic acyl substitution using hydroxylamine under basic conditions.[1]

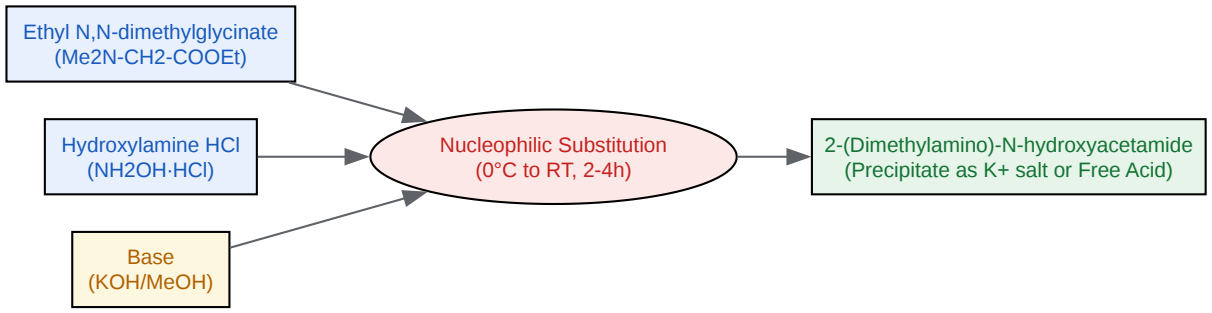

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Figure 2: One-pot synthesis route via aminolysis of the ester.[1]

Step-by-Step Methodology

- Preparation of Hydroxylamine: Dissolve Hydroxylamine hydrochloride (1.0 eq) in anhydrous methanol.
- Base Activation: Add Potassium Hydroxide (KOH, 2.0 eq) or Sodium Methoxide (NaOMe) dissolved in methanol at 0°C. Stir for 15 minutes to precipitate KCl/NaCl.
- Filtration: Filter off the salt precipitate rapidly to obtain the free hydroxylamine solution.
- Coupling: Add Ethyl N,N-dimethylglycinate (1.0 eq) dropwise to the filtrate at 0°C.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. Monitor by TLC (stain with $FeCl_3$ – turns red).[1]
- Isolation:
  - Method A (Salt): The potassium salt may precipitate directly or upon addition of ether.[1]

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- Method B (Free Acid): Neutralize with stoichiometric HCl (in dioxane/MeOH) to pH ~7, filter salts, and concentrate. Recrystallize from MeOH/EtOAc.

Functional Applications in Drug Design[1]

Metal Chelation (Metallopharmacology)

The hydroxamic acid group is a bidentate ligand.[1] The addition of the dimethylamino group creates a potential "soft" binding site or influences the pKa to optimize binding at physiological pH.[1]

- Targets: Zinc-dependent enzymes (HDACs, MMPs), Iron chelators (Siderophore mimics).[1]
- Binding Mode: Forms a 5-membered chelate ring with the metal ion via the carbonyl oxygen and the hydroxylamine oxygen (deprotonated).

Cleavage Reagent (N-Methyl Analog Context)

While the N-methyl derivative is a specific reagent for cleaving active esters, the N-H parent compound (this topic) acts as a potent nucleophile.[1]

- Mechanism: The hydroxamate oxygen attacks activated carbonyls, forming a transient intermediate that breaks down to release the parent amine/phenol.[1]

Prodrug Strategies

The dimethylamino group allows for salt formation (e.g., HCl, mesylate), enhancing the bioavailability of hydroxamic acid-based drugs which often suffer from poor solubility.[1]

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